

3-Acetoxybenzoic Acid: A Technical Guide to Structure, Synthesis, and Utility

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Compound of Interest

Compound Name: 3-Acetoxybenzoic acid

CAS No.: 20375-42-2

Cat. No.: B1276283

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Executive Summary

3-Acetoxybenzoic acid (3-ACA) is a functionalized phenylpropanoid derivative serving as a critical intermediate in organic synthesis, polymer chemistry, and medicinal research.^[1] Structurally, it is the acetate ester of m-coumaric acid (3-hydroxybenzoic acid).^[1] Unlike its more common para-isomer, 3-ACA possesses unique steric and electronic properties that make it valuable for designing photo-responsive polymers and as a prodrug scaffold for delivering antioxidant phenolic acids.^[1]

This guide provides a rigorous examination of 3-ACA, moving from fundamental physicochemical properties to validated synthesis protocols and advanced applications in materials science.^[1]

Chemical Structure and Physicochemical Properties^{[2][3][4][5][6][7]}

The molecule consists of a phenyl ring substituted at the meta (3-) position with an acetoxy group ($-\text{OCOCH}_3$) and at the 1-position with an acrylic acid moiety.^[1] The trans (E) isomer is

the thermodynamically stable form typically isolated from synthesis.[1]

Table 1: Physicochemical Profile of 3-Acetoxycinnamic Acid[1]

Property	Value / Description	Source/Validation
IUPAC Name	(E)-3-(3-acetoxyphenyl)prop-2-enoic acid	Nomenclature Rules
CAS Number	20375-42-2	Chemical Inventories
Molecular Formula	C ₁₁ H ₁₀ O ₄	Calculated
Molecular Weight	206.19 g/mol	Calculated
Appearance	Colorless / White Needles	Experimental [1]
Melting Point	140 – 142 °C	Experimental [1]
Solubility	Soluble in MeOH, EtOH, DMSO; Insoluble in Water	Experimental Observation
LogP (Predicted)	~1.71	Chemo / Crippen Method
pKa (Predicted)	~4.4 (Carboxylic acid)	Analogous to Cinnamic Acid

Validated Synthesis Protocol

While the Perkin reaction (reacting 3-hydroxybenzaldehyde with acetic anhydride) is a classical route, the direct acetylation of 3-hydroxycinnamic acid is preferred for higher purity and yield.[1] The following protocol is adapted from high-purity synthesis workflows used in polymer precursor preparation [1].

Protocol: Acetylation of 3-Hydroxycinnamic Acid

Objective: Selective acetylation of the phenolic hydroxyl group without affecting the carboxylic acid or alkene functionality.

Reagents:

- 3-Hydroxycinnamic acid (m-coumaric acid) [Starting Material][1]

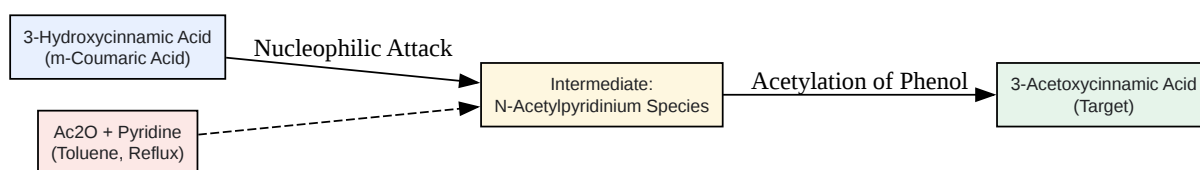
- Acetic anhydride (Ac_2O) [Reagent/Solvent][1]
- Pyridine [Base Catalyst][1][2][3]
- Toluene [Solvent]
- Hydrochloric acid (1M) [Quenching][1]

Step-by-Step Methodology:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Flush the system with nitrogen to ensure an inert atmosphere.[1]
- Dissolution: Charge the flask with 3-hydroxycinnamic acid (24.6 g, 150 mmol) and toluene (120 mL). Stir to create a suspension.
- Reagent Addition: Add acetic anhydride (43.4 g, 425 mmol) followed by pyridine (4 mL, ~50 mmol). The pyridine acts as a nucleophilic catalyst, forming a reactive N-acylpyridinium intermediate.[1]
- Reflux: Heat the mixture to reflux (~110 °C) with moderate agitation. Maintain reflux for 3 hours. The solution should clarify as the starting material is consumed.[1]
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Concentrate the solution under reduced pressure (rotary evaporator) to remove toluene and excess acetic anhydride.[1]
 - The residue will likely be a viscous oil or semi-solid.[1]
- Purification:
 - Redissolve the residue in a minimal amount of ethyl acetate.[1]
 - Wash with 1M HCl (2x) to remove pyridine traces, followed by brine.

- Dry the organic layer over anhydrous MgSO_4 .^[1]
- Recrystallization: Evaporate the solvent and recrystallize the solid from a mixture of Hexane/Ethyl Acetate (2:1).^[1]
- Yield: Expect colorless needles with a yield of ~70-75%.

Reaction Mechanism Visualization



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Figure 1: Synthesis pathway via pyridine-catalyzed acetylation.

Spectroscopic Characterization

To ensure scientific integrity, the synthesized compound must be validated using Nuclear Magnetic Resonance (NMR). The following data corresponds to the purified trans-isomer ^[1].

¹H NMR (270 MHz, CD₃OD, δ ppm):

- 2.28 (s, 3H): Acetyl methyl group ($-\text{OCOCH}_3$).^[1] Distinct singlet indicating successful acetylation.^[1]
- 6.49 (d, $J = 16.0$ Hz, 1H): Alkene proton (α -position to carbonyl).^[1] The large coupling constant ($J = 16.0$ Hz) confirms the trans (E) geometry.^[1]
- 7.12 (d, $J = 7.4$ Hz, 1H): Aromatic proton (position 4 or 6, ortho to acetoxy).
- 7.34 – 7.46 (complex, 3H): Remaining aromatic protons.
- 7.63 (d, $J = 16.0$ Hz, 1H): Alkene proton (β -position).^[1] Downfield shift due to conjugation with the phenyl ring.^[1]

Interpretation: The absence of a broad phenolic –OH signal (typically >9 ppm in DMSO) and the presence of the sharp acetyl singlet at 2.28 ppm confirms the conversion of 3-hydroxycinnamic acid to **3-acetoxycinnamic acid**.^[1]

Applications in Research & Development

Photo-Responsive Polymers (Materials Science)

3-Acetoxycinnamic acid is a precursor for Poly(3-hydroxycinnamic acid) (P3HCA).^{[1][4]} When polymerized, the cinnamate moiety remains in the backbone.

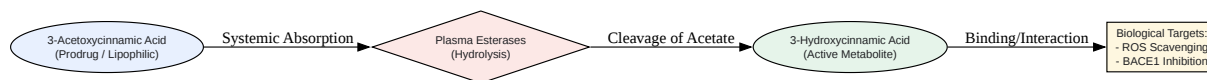
- Mechanism: Upon UV irradiation (250–450 nm), the trans-cinnamate moiety undergoes photo-isomerization to the cis-form.^[1]
- Effect: Unlike para-substituted analogs which often crosslink (dimerize), the meta-substituted P3HCA exhibits a unique photoexpansion behavior.^[1] The trans-to-cis isomerization increases the free volume of the polymer matrix, causing the material to bend convexly away from the light source [2].^[1]
- Utility: Soft actuators, smart coatings, and light-driven shape-memory materials.^[1]

Medicinal Chemistry: Prodrug Design

The acetoxy group serves as a masking group for the phenolic hydroxyl.^[1]

- Bioactivation: In vivo, plasma esterases rapidly hydrolyze the ester bond, releasing the active 3-hydroxycinnamic acid.^[1]
- Therapeutic Potential: 3-Hydroxycinnamic acid is a potent antioxidant and neuroprotective agent.^[1] It has been investigated for its ability to inhibit β -site amyloid precursor protein cleaving enzyme 1 (BACE1), a key target in Alzheimer's disease pathology [3].^[1] The acetoxy derivative improves membrane permeability (lipophilicity) before releasing the active drug.^[1]

Bioactivation Pathway^[1]



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Figure 2: Metabolic bioactivation of 3-ACA to its active phenolic form.[1]

References

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- To cite this document: BenchChem. [3-Acetoxycinnamic Acid: A Technical Guide to Structure, Synthesis, and Utility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1276283/docs#3-acetoxycinnamic-acid-a-technical-guide-to-structure-synthesis-and-utility\]](https://www.benchchem.com/product/b1276283/docs#3-acetoxycinnamic-acid-a-technical-guide-to-structure-synthesis-and-utility)

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